

Personal protective equipment for handling SB-747651A dihydrochloride

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Compound of Interest

Compound Name: SB-747651A dihydrochloride

Cat. No.: B10769026

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Essential Safety and Handling Guide for SB-747651A Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **SB-747651A dihydrochloride**, a potent, ATP-competitive mitogen- and stress-activated kinase 1 (MSK1) inhibitor.^{[1][2][3][4][5]} Given its high potency, indicated by an IC₅₀ of 11 nM, stringent adherence to these protocols is mandatory to ensure personnel safety and prevent contamination.^{[1][2][3][4][5]}

Hazard Identification and Risk Assessment

SB-747651A dihydrochloride is a potent pharmaceutical compound.^[6] While a specific Occupational Exposure Limit (OEL) has not been established in the provided documentation, its biological activity necessitates handling it as a hazardous substance. Exposure can occur through inhalation, skin contact, or ingestion. All personnel must be trained on the potential hazards and the procedures outlined in this document.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the required PPE for handling **SB-747651A dihydrochloride**.

Protection Level	Equipment	Specifications & Rationale
Respiratory Protection	Powered Air-Purifying Respirator (PAPR) or N95 Respirator	A PAPR is strongly recommended for operations involving powdered compound to minimize inhalation risk.[6] [7] An N95 respirator may be sufficient for handling solutions in a well-ventilated area.[8]
Hand Protection	Double Nitrile Gloves	Double gloving provides an extra layer of protection against contamination. Change gloves frequently and immediately if contaminated.
Body Protection	Disposable Coveralls ("Bunny Suit")	Head-to-toe coverage is essential to prevent skin contact with the compound.[8] Look for garments with integrated shoe covers and hoods.[8] DuPont™ Tyvek® or similar non-woven materials are recommended.[9]
Eye Protection	Chemical Safety Goggles	Goggles are required to protect against splashes and airborne particles.[8][10] Standard safety glasses are not sufficient.[8]
Foot Protection	Disposable Shoe Covers	To be worn over laboratory-appropriate footwear to prevent the spread of contamination.[8]

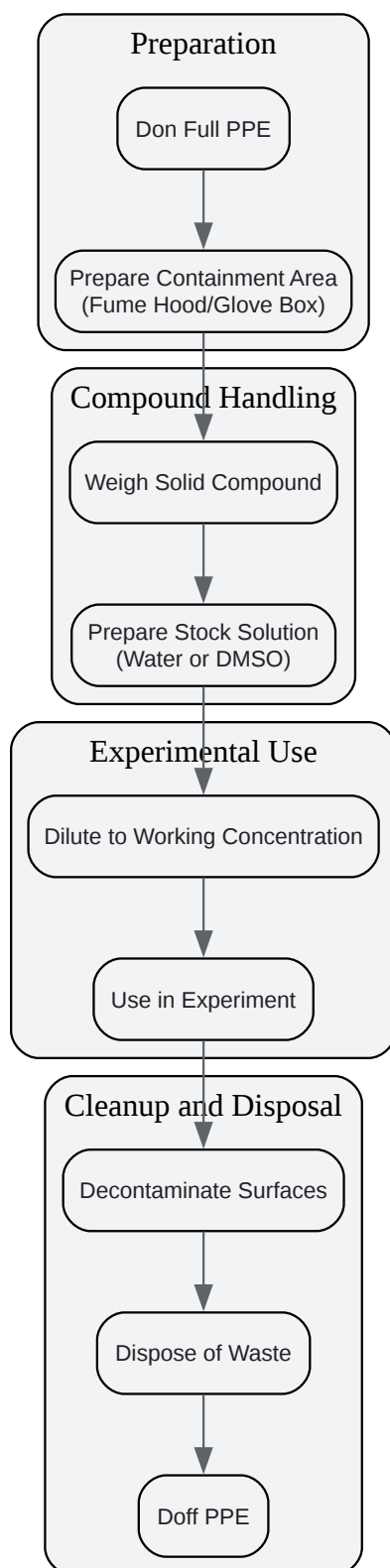
Operational Plan: Handling and Storage

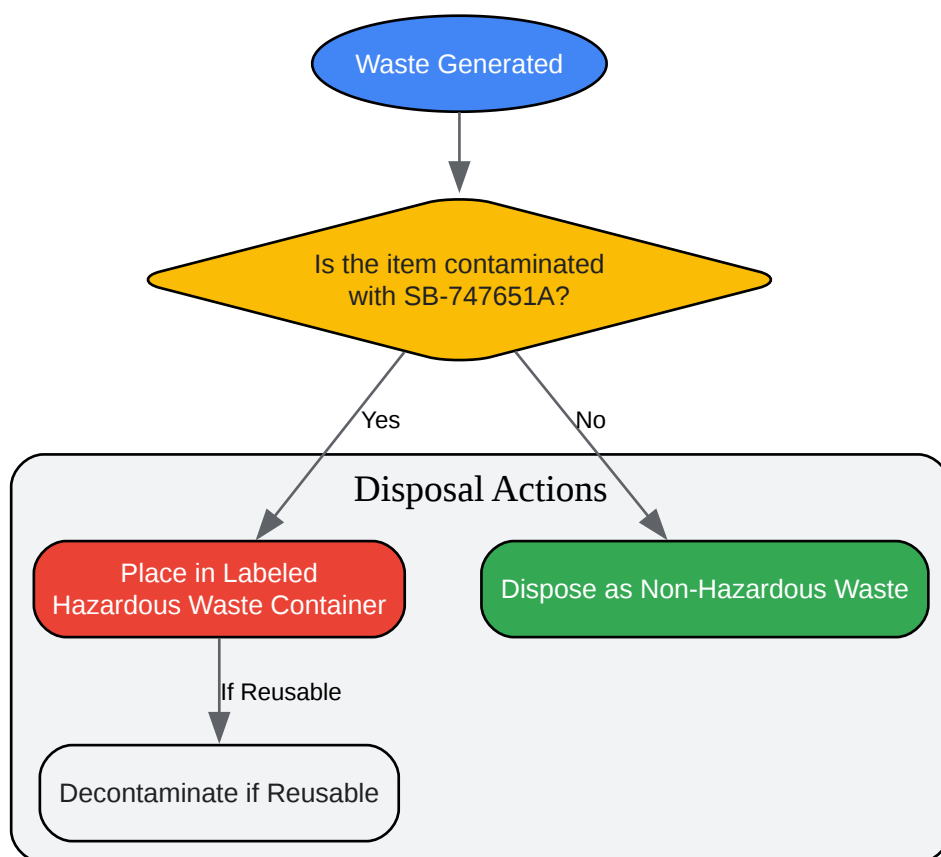
Engineering Controls:

- Containment: All weighing and handling of the solid compound must be conducted in a certified chemical fume hood, glove box, or a flexible containment glove bag.^[6] This is the most effective way to control dust exposure.^[6]
- Ventilation: Ensure adequate ventilation in all areas where the compound is handled.

Procedural Guidance:

Experimental Workflow for Handling **SB-747651A Dihydrochloride**





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